

# 1,3,6-Hexanetricarbonitrile molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3,6-Hexanetricarbonitrile

Cat. No.: B156369

[Get Quote](#)

## In-Depth Technical Guide: 1,3,6-Hexanetricarbonitrile

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the fundamental molecular and chemical properties of **1,3,6-Hexanetricarbonitrile**. The information is presented to be a quick and reliable reference for laboratory and research applications.

## Core Molecular Data

The fundamental quantitative properties of **1,3,6-Hexanetricarbonitrile** are its molecular formula and molecular weight. These values are crucial for stoichiometric calculations in chemical reactions and for the characterization of the compound.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>11</sub> N <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	161.20 g/mol <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Methodology for Determination of Molecular Properties

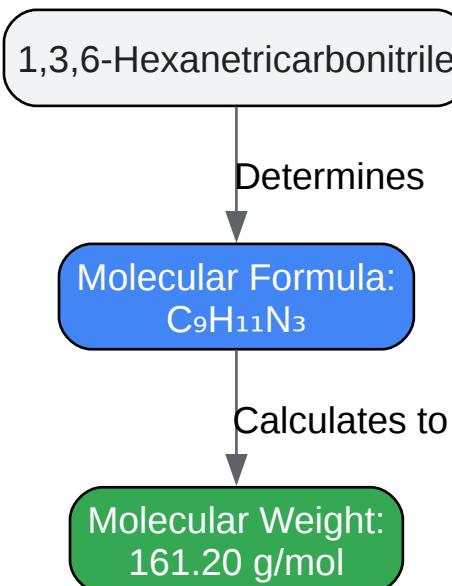
The molecular formula and weight of a chemical compound like **1,3,6-Hexanetricarbonitrile** are not determined through experimental protocols in the traditional sense but are calculated based on its chemical structure.

- Molecular Formula ( $C_9H_{11}N_3$ ): This is determined by identifying the types and numbers of atoms in one molecule of the compound. For **1,3,6-Hexanetricarbonitrile**, this consists of 9 carbon atoms, 11 hydrogen atoms, and 3 nitrogen atoms.
- Molecular Weight (161.20 g/mol): This is calculated by summing the atomic weights of all atoms in the molecular formula. The calculation is as follows:
  - $(9 \times \text{Atomic Weight of Carbon}) + (11 \times \text{Atomic Weight of Hydrogen}) + (3 \times \text{Atomic Weight of Nitrogen})$
  - $(9 \times 12.011) + (11 \times 1.008) + (3 \times 14.007) = 161.20 \text{ g/mol}$

Due to the nature of this information, complex experimental workflows or biological signaling pathways, which are typically associated with drug development or biological research, are not applicable to the fundamental chemical properties of this compound.

## Logical Relationship of Chemical Properties

The relationship between the common name of the compound and its fundamental molecular properties can be visualized as a direct logical flow.



[Click to download full resolution via product page](#)

Caption: Logical flow from chemical name to molecular formula and weight.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 1772-25-4: 1,3,6-Hexanetricarbonitrile | CymitQuimica [cymitquimica.com]
- 2. 1,3,6-Hexanetricarbonitrile | 1772-25-4 | Benchchem [benchchem.com]
- 3. 1,3,6-Hexanetricarbonitrile | C9H11N3 | CID 15678 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. 1,3,6-Hexanetricarbonitrile 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 6. en.shdaeyeonchem.com [en.shdaeyeonchem.com]
- To cite this document: BenchChem. [1,3,6-Hexanetricarbonitrile molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b156369#1-3-6-hexanetricarbonitrile-molecular-weight-and-formula>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)